

# safety and handling of 2-Amino-2,3-dimethylbutyramide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-2,3-dimethylbutyramide

Cat. No.: B041022

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **2-Amino-2,3-dimethylbutyramide**

This guide provides comprehensive safety and handling information for **2-Amino-2,3-dimethylbutyramide** (CAS No. 40963-14-2), intended for researchers, scientists, and drug development professionals. It covers physical and chemical properties, detailed safety protocols, and experimental procedures for its synthesis.

## Compound Identification and Properties

**2-Amino-2,3-dimethylbutyramide** is a carboxylic acid derivative used as an intermediate in the synthesis of various compounds, including imidazolinone herbicides and new chiral ligands. [1][2][3][4] It is also utilized in pharmaceutical research as an intermediate for bioactive peptides and enzyme inhibitors.[1]

Table 1: Physicochemical Properties of **2-Amino-2,3-dimethylbutyramide**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O	[1][3][5][6]
Molecular Weight	130.19 g/mol	[3][5][6]
CAS Number	40963-14-2	[1][3][5][6][7]
Appearance	White to off-white crystalline solid/powder	[1][8]
Melting Point	62-64°C / 76.0-80.0°C	[3]
Boiling Point	242.7°C (Predicted)	[3][8]
Density	0.982 g/cm <sup>3</sup> (Predicted)	[3][9]
Flash Point	100.6°C	[9]
Solubility	Soluble in water, ethanol, acetone. Slightly soluble in chloroform, DMSO. Insoluble in benzene, toluene.	[1][3]
pKa	16.12 ± 0.50 (Predicted)	[1]

## Safety and Handling

While studies on the toxicity of **2-Amino-2,3-dimethylbutyramide** are limited, it is considered to have low acute toxicity based on its structural class.[1] However, it is classified as an irritant and harmful if swallowed.[7][9] Prolonged exposure may lead to mild irritation of the eyes, skin, and respiratory tract.[1] There is no conclusive evidence linking it to carcinogenic effects.[1]

## Hazard Identification

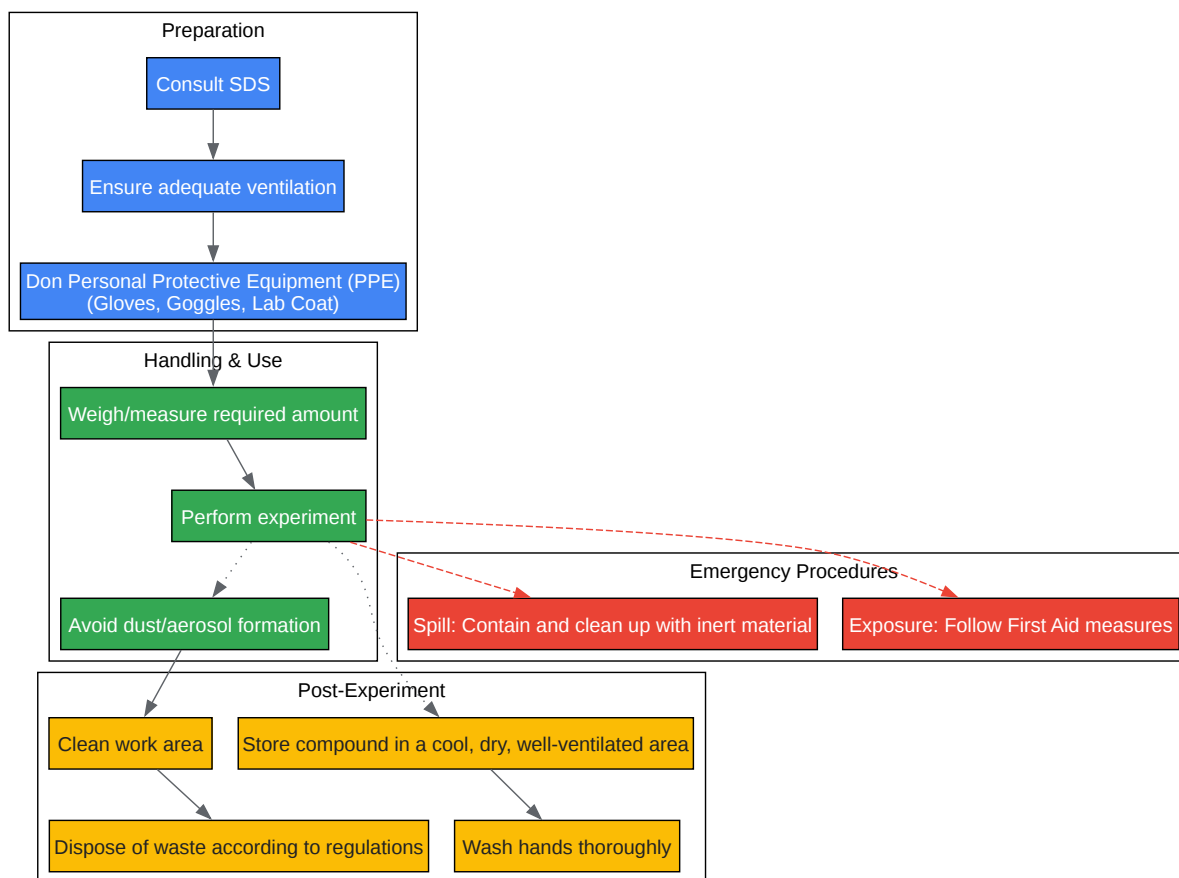
Table 2: GHS Hazard and Precautionary Statements

Code	Statement	Source(s)
H302	Harmful if swallowed	[9]
H315	Causes skin irritation	[7][9]
H319	Causes serious eye irritation	[7][9]
H335	May cause respiratory irritation	[7][9]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[7][9][10]
P264	Wash skin thoroughly after handling	[7][9][10]
P270	Do not eat, drink or smoke when using this product	[9][10]
P271	Use only outdoors or in a well-ventilated area	[7][9][10]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[7][9][10]
P301+P317	IF SWALLOWED: Get medical help	[9][10]
P302+P352	IF ON SKIN: Wash with plenty of soap and water	[7]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[7][10]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[7]

P403+P233	Store in a well-ventilated place. Keep container tightly closed	<a href="#">[7]</a> <a href="#">[10]</a>
P405	Store locked up	<a href="#">[7]</a> <a href="#">[10]</a>
P501	Dispose of contents/container to an approved waste disposal plant	<a href="#">[7]</a> <a href="#">[9]</a>

## Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **2-Amino-2,3-dimethylbutyramide** in a laboratory setting.



[Click to download full resolution via product page](#)

**Figure 1:** Workflow for the safe handling of **2-Amino-2,3-dimethylbutyramide**.

## First Aid Measures

- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[7\]](#)[\[10\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[10\]](#)

## Storage and Disposal

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents and sources of ignition.[\[1\]](#)[\[7\]](#)[\[10\]](#) Dispose of the chemical and its container in accordance with local, regional, and national regulations.[\[7\]](#)[\[10\]](#)

## Experimental Protocols: Synthesis

**2-Amino-2,3-dimethylbutyramide** is primarily synthesized from 2-Amino-2,3-dimethylbutyronitrile via chemical or enzymatic hydrolysis.[\[2\]](#)

## Chemical Synthesis via Acid Hydrolysis

This method involves the hydration of the nitrile group using a strong acid.[\[2\]](#)[\[3\]](#)

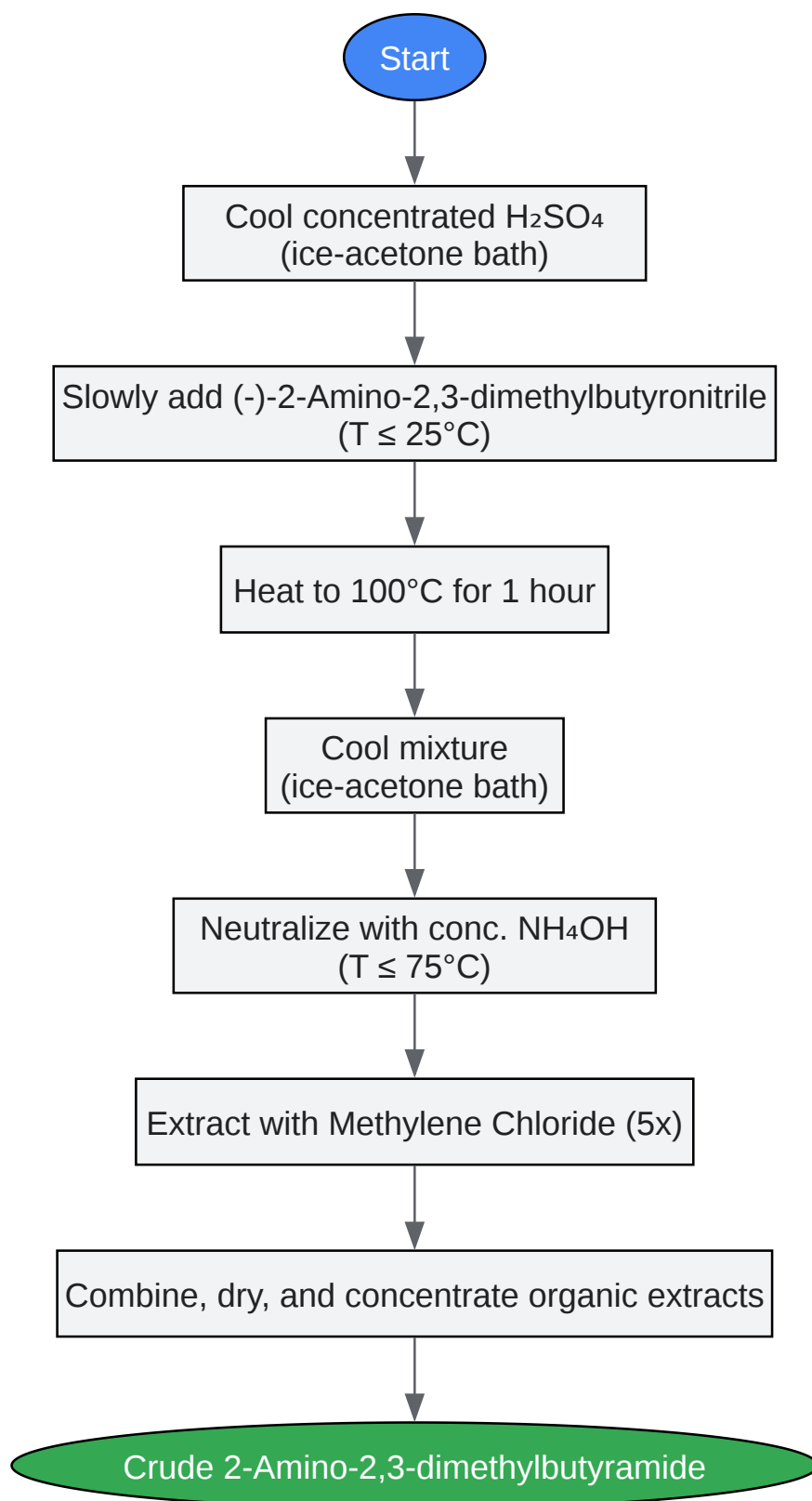
Materials:

- (-)-2-Amino-2,3-dimethylbutyronitrile
- Concentrated Sulfuric Acid
- Concentrated Ammonium Hydroxide
- Methylene Chloride

- Ice-acetone bath

Procedure:

- Cool 29.7 ml of concentrated sulfuric acid in a reaction flask using an ice-acetone bath with stirring.[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Slowly add 11.8 g of (-)-2-Amino-2,3-dimethylbutyronitrile, ensuring the reaction temperature does not exceed 25°C.[\[2\]](#)[\[11\]](#)[\[12\]](#)
- After addition is complete, heat the mixture to 100°C and maintain for 1 hour.[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Cool the mixture back down using an ice-acetone bath.[\[2\]](#)
- Carefully neutralize the mixture by adding 85 ml of concentrated ammonium hydroxide, keeping the temperature below 75°C.[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Extract the product from the aqueous mixture five times using methylene chloride.[\[2\]](#)
- Combine the organic extracts, dry them over a suitable drying agent (e.g., anhydrous sodium sulfate), and concentrate using a rotary evaporator to obtain the crude product.[\[2\]](#)



[Click to download full resolution via product page](#)

**Figure 2:** Experimental workflow for chemical synthesis.

## Enzymatic Synthesis

Biocatalytic methods using nitrile hydratase enzymes from microorganisms like *Rhodococcus boritolerans* or *Nocardia globerula* offer a milder and more selective alternative to chemical synthesis.<sup>[2]</sup><sup>[13]</sup>

Materials:

- 2-Amino-2,3-dimethylbutyronitrile
- Whole cells of *Rhodococcus boritolerans* or *Nocardia globerula* containing nitrile hydratase
- Buffer solution (pH 6.0 - 10.0)
- Bioreactor

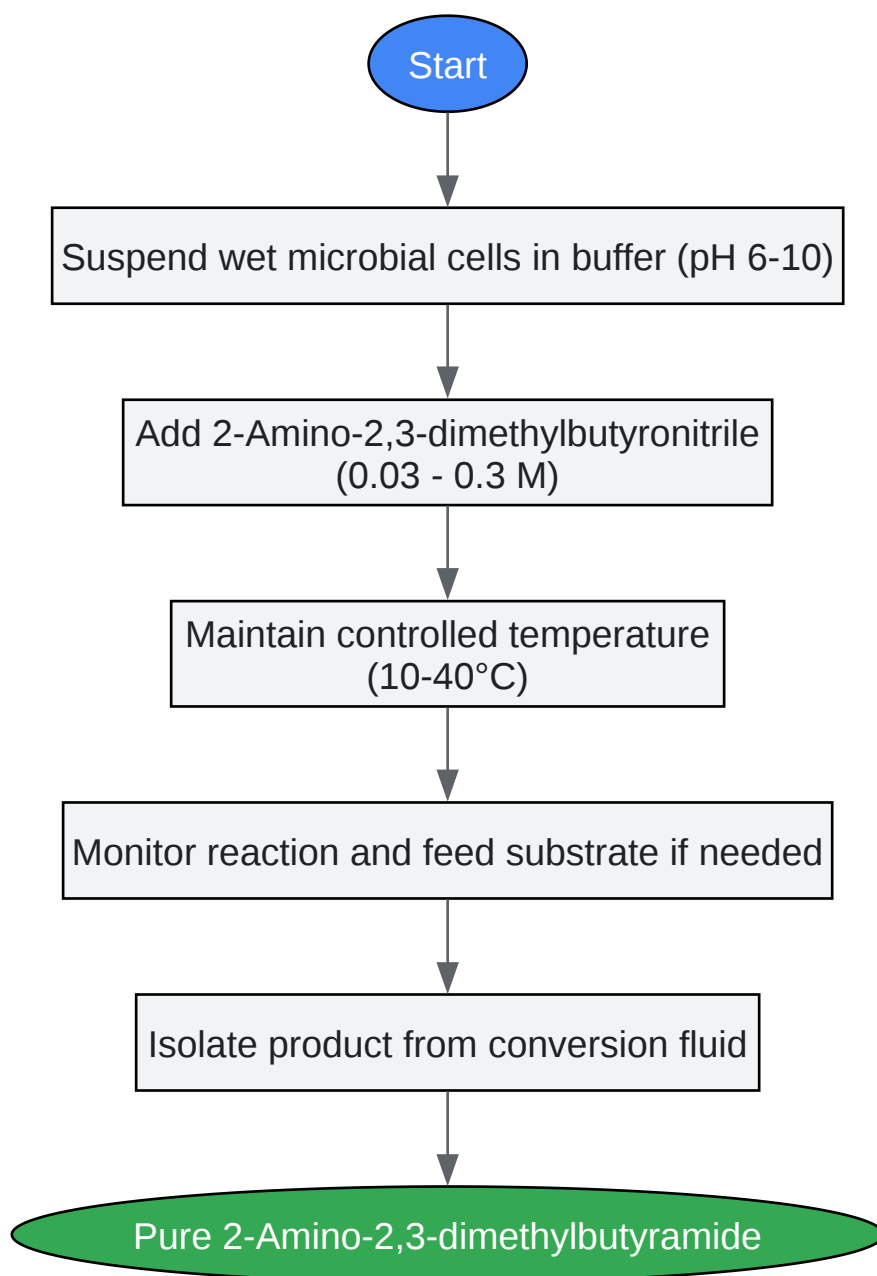
Procedure (Aqueous System):

- Prepare wet cells of the selected microorganism.<sup>[2]</sup>
- Suspend the wet cells in a buffer solution (pH 6.0 - 10.0) within a bioreactor to a concentration of 5 to 50 g/L.<sup>[2]</sup><sup>[11]</sup>
- Add 2-Amino-2,3-dimethylbutyronitrile to the reaction mixture to a final concentration of 0.03 - 0.3 M.<sup>[2]</sup><sup>[11]</sup>
- Maintain the reaction at a controlled temperature (e.g., 10°C for *R. boritolerans*, 20-40°C for *N. globerula*).<sup>[2]</sup>
- Monitor the reaction progress. If the substrate concentration falls below 0.01M, more can be added.<sup>[11]</sup>
- After the reaction is complete, the product can be isolated from the conversion fluid.<sup>[12]</sup>

Table 3: Comparison of Synthesis Methods

Parameter	Chemical Synthesis (Sulfuric Acid)	Enzymatic Synthesis (R. boritolerans)	Enzymatic Synthesis (N. globerula)
Key Reagent/Catalyst	Concentrated H <sub>2</sub> SO <sub>4</sub>	Whole cells of Rhodococcus boritolerans	Whole cells of Nocardia globerula
Reaction Temperature	0°C to 100°C	10°C	20 - 40°C
Reaction pH	Strongly Acidic, then Basic	Alkaline (up to 9.3)	6.0 - 10.0
Notes	Harsh conditions	Milder conditions, high selectivity	Milder conditions, high selectivity

Source:[2]



[Click to download full resolution via product page](#)

**Figure 3:** General workflow for enzymatic synthesis.

## Signaling Pathways

Currently, there is no publicly available information detailing specific signaling pathways in which **2-Amino-2,3-dimethylbutyramide** is directly involved. Its primary role described in the literature is that of a chemical intermediate.<sup>[1][2][3][4]</sup>

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. benchchem.com [benchchem.com]
- 3. chembk.com [chembk.com]
- 4. 2-Amino-2,3-dimethylbutyramide | 40963-14-2 [chemicalbook.com]
- 5. Buy Online CAS Number 40963-14-2 - TRC - 2-Amino-2,3-dimethylbutyramide | LGC Standards [lgcstandards.com]
- 6. scbt.com [scbt.com]
- 7. aksci.com [aksci.com]
- 8. 2-Amino-2,3-dimethylbutyramide CAS NO.40963-14-2 supplier, 2-Amino-2,3-dimethylbutyramide CAS NO.40963-14-2 Wholesale [techemi.com]
- 9. echemi.com [echemi.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. CN102776252A - Method for preparing 2-amino-2, 3-dimethylbutyramide by catalyzing of microorganism and bacterial strain - Google Patents [patents.google.com]
- 12. CN101886096B - Method and bacterial strain for preparing 2-amino-2,3-dimethylbutyramide by microbial catalysis - Google Patents [patents.google.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [safety and handling of 2-Amino-2,3-dimethylbutyramide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041022#safety-and-handling-of-2-amino-2-3-dimethylbutyramide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)